

A Comprehensive Technical Guide to the Solubility of Dimethylphenylsilane in Common Organic Solvents

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Compound of Interest

Compound Name: *Dimethylphenylsilane*

Cat. No.: *B1631080*

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Abstract

This technical guide provides a detailed overview of the solubility characteristics of **dimethylphenylsilane**, a versatile organosilicon compound. Due to the limited availability of precise quantitative solubility data in public literature, this document focuses on providing comprehensive qualitative solubility information, general principles governing its solubility, and detailed experimental protocols for determining its solubility. This guide is intended to be a valuable resource for laboratory researchers, process chemists, and formulation scientists.

Introduction

Dimethylphenylsilane ((CH₃)₂C₆H₅SiH) is a key organosilane intermediate utilized in a variety of chemical transformations, including hydrosilylation reactions, reduction of functional groups, and as a precursor for silicone polymers.^[1] Its physical state as a liquid at room temperature necessitates a thorough understanding of its solubility in common organic solvents for its effective handling, reaction optimization, and purification. This guide outlines the known solubility profile of **dimethylphenylsilane** and provides methodologies for its empirical determination.

Physicochemical Properties of Dimethylphenylsilane

A summary of the key physical and chemical properties of **dimethylphenylsilane** is presented in Table 1. These properties are essential for understanding its behavior in various solvent systems.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₂ Si	[2]
Molecular Weight	136.27 g/mol	[2]
Appearance	Colorless liquid	[2]
Density	0.889 g/mL at 25 °C	[2]
Boiling Point	157 °C at 744 mmHg	[2]
Refractive Index	n _{20/D} 1.497	[2]

Solubility of Dimethylphenylsilane

Qualitative Solubility Data

Quantitative solubility data for **dimethylphenylsilane** in a range of organic solvents is not extensively documented in readily accessible literature. However, qualitative assessments indicate that it is soluble in a variety of common organic solvents and is insoluble in water.[1] This behavior is consistent with its chemical structure, which features a nonpolar phenyl group and two methyl groups, rendering the molecule predominantly nonpolar.

Table 2 summarizes the qualitative solubility of **dimethylphenylsilane** in various solvents.

Solvent	Chemical Formula	Polarity	Solubility	Reference
Chloroform	CHCl ₃	Polar aprotic	Soluble	[1]
1,2-Dichloroethane	C ₂ H ₄ Cl ₂	Polar aprotic	Soluble	[1]
Benzene	C ₆ H ₆	Nonpolar	Soluble	[1]
Diethyl Ether	(C ₂ H ₅) ₂ O	Polar aprotic	Soluble	[1]
Acetone	C ₃ H ₆ O	Polar aprotic	Soluble	[1]
Dioxane	C ₄ H ₈ O ₂	Polar aprotic	Soluble	[1]
Tetrahydrofuran (THF)	C ₄ H ₈ O	Polar aprotic	Soluble	[1]
Water	H ₂ O	Polar protic	Insoluble	[1]

Factors Influencing Solubility

The solubility of silanes, including **dimethylphenylsilane**, is governed by the principle of "like dissolves like."^[3] The low polarity of the silicon-hydrogen bond and the presence of the nonpolar phenyl and methyl groups result in favorable interactions with nonpolar and moderately polar aprotic solvents.

The general trend for silane solubility is better performance in organic solvents compared to aqueous solutions. Factors such as temperature and pressure can also influence solubility, with solubility generally increasing with temperature.^[3]

Experimental Protocols for Solubility Determination

The following sections provide detailed experimental methodologies for determining the solubility of a liquid analyte, such as **dimethylphenylsilane**, in an organic solvent.

Method 1: Isothermal Shake-Flask Method

This is a classical and reliable method for determining the equilibrium solubility of a compound in a solvent.

Principle: An excess of the solute (**dimethylphenylsilane**) is mixed with the solvent of interest. The mixture is agitated at a constant temperature until equilibrium is reached. The concentration of the solute in the saturated solution is then determined analytically.

Apparatus:

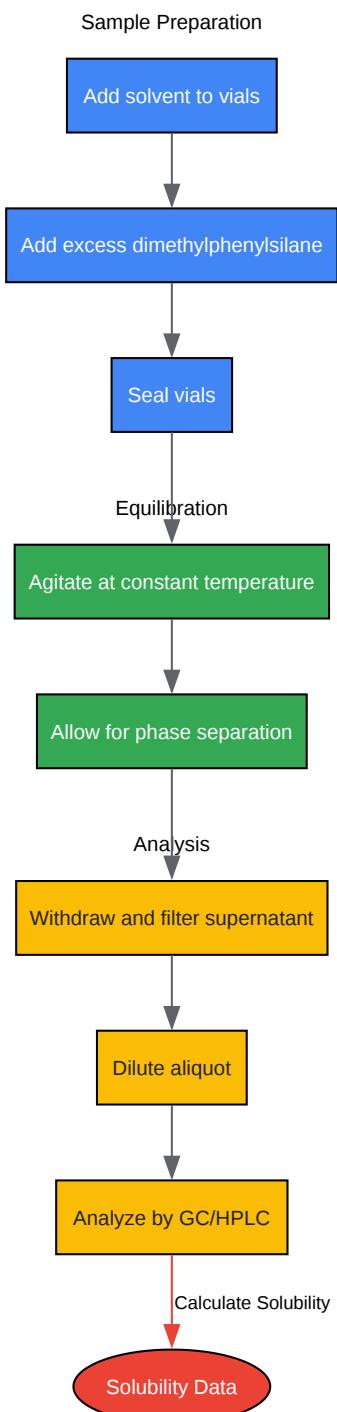
- Thermostatically controlled shaker bath or incubator
- Glass vials with airtight caps
- Analytical balance
- Gas chromatograph (GC) or High-Performance Liquid Chromatograph (HPLC)
- Volumetric flasks and pipettes
- Syringe filters (chemically compatible with the solvent and solute)

Procedure:

- Add a known volume of the organic solvent to a series of glass vials.
- Add an excess amount of **dimethylphenylsilane** to each vial. The presence of a distinct second phase (undissolved **dimethylphenylsilane**) should be visible.
- Seal the vials tightly to prevent solvent evaporation.
- Place the vials in a thermostatically controlled shaker bath set to the desired temperature (e.g., 25 °C).
- Agitate the vials for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached. Preliminary experiments may be required to determine the time to reach equilibrium.
- After equilibration, cease agitation and allow the vials to stand undisturbed in the temperature-controlled bath for a sufficient time (e.g., 2-4 hours) to allow for phase separation.

- Carefully withdraw an aliquot of the supernatant (the saturated solution) using a syringe.
- Filter the aliquot through a chemically resistant syringe filter to remove any undissolved micro-droplets.
- Accurately dilute the filtered aliquot with the same solvent to a concentration within the calibration range of the analytical instrument.
- Analyze the diluted sample by a validated GC or HPLC method to determine the concentration of **dimethylphenylsilane**.
- The solubility is expressed as g/100 mL or mol/L.

Workflow for Isothermal Shake-Flask Solubility Determination

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Isothermal Shake-Flask Method Workflow

Method 2: Visual Miscibility Titration

This method provides a rapid, albeit less precise, determination of miscibility or the solubility limit.

Principle: The solute is titrated into a known volume of the solvent until the solution becomes turbid, indicating phase separation and the solubility limit has been exceeded.

Apparatus:

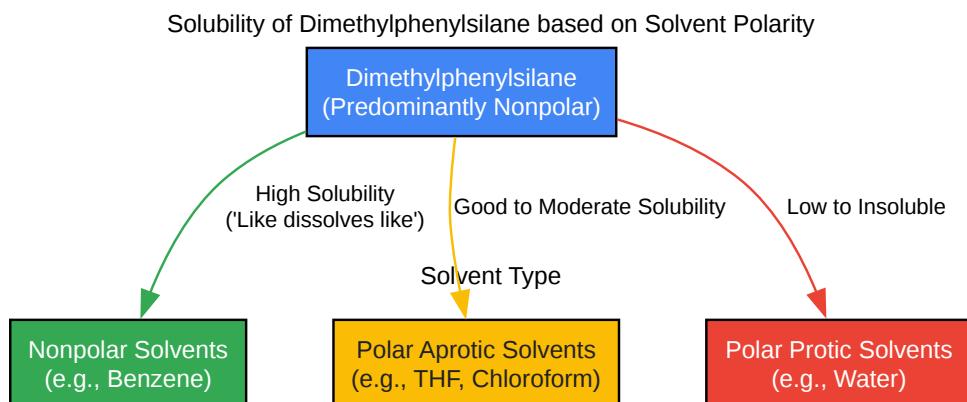
- Burette
- Magnetic stirrer and stir bar
- Glass beaker or flask
- Light source for observing turbidity

Procedure:

- Place a known volume of the organic solvent into a beaker with a magnetic stir bar.
- Position the beaker on a magnetic stirrer and begin gentle agitation.
- Slowly add **dimethylphenylsilane** from a burette to the solvent.
- Continuously observe the solution against a light source for the first sign of persistent turbidity.
- Record the volume of **dimethylphenylsilane** added when turbidity is first observed.
- The solubility can be calculated based on the volume of **dimethylphenylsilane** added to the known volume of solvent.

Logical Relationships in Solubility

The solubility of **dimethylphenylsilane** is fundamentally linked to the polarity of the solvent. A conceptual diagram illustrating this relationship is provided below.



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Solvent Polarity and Solubility Relationship

Conclusion

Dimethylphenylsilane exhibits good solubility in a range of common nonpolar and polar aprotic organic solvents, while it is insoluble in water. This solubility profile is a direct consequence of its molecular structure. Although precise quantitative solubility data is not widely published, the experimental protocols detailed in this guide provide robust methods for its determination in a laboratory setting. A thorough understanding of its solubility is paramount for the successful application of **dimethylphenylsilane** in research and development.

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